

Application Notes and Protocols for 2,4,6-Trichlorobenzonitrile

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Compound of Interest

Compound Name: 2,4,6-Trichlorobenzonitrile

Cat. No.: B1297859

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and laboratory protocols for the safe handling and use of **2,4,6-Trichlorobenzonitrile**. The information is intended to supplement, not replace, institutional safety protocols and standard operating procedures.

Hazard Identification and Quantitative Data

2,4,6-Trichlorobenzonitrile is a hazardous chemical that requires careful handling to minimize exposure. It is classified as toxic and an irritant.^[1] The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₂ Cl ₃ N	[2][3][4]
Molecular Weight	206.46 g/mol	[2][5]
Melting Point	72.0 - 82.0 °C	[2][3][4]
Boiling Point	303.1 ± 37.0 °C (Predicted)	[2][3]
Density	1.54 ± 0.1 g/cm ³ (Predicted)	[2][3]
Solubility	Soluble in Toluene	[2][3]
Flash Point	136.4 °C	[2]
GHS Hazard Statements	H301: Toxic if swallowed H302: Harmful if swallowed H311: Toxic in contact with skin H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H331: Toxic if inhaled H332: Harmful if inhaled	[1]

Note: Specific LD50 and LC50 data for **2,4,6-Trichlorobenzonitrile** are not readily available. The GHS hazard statements are based on aggregated data and indicate significant toxicity.[1] For comparison, the related compound 2-Chlorobenzonitrile has an oral LD50 in rats of 396 mg/kg and a dermal LD50 in rabbits between 340-600 mg/kg.[6] Given the presence of three chlorine atoms, **2,4,6-Trichlorobenzonitrile** should be handled as a substance with high acute toxicity.

Safe Handling Protocol

Due to its hazardous nature, **2,4,6-Trichlorobenzonitrile** must be handled with strict adherence to safety protocols to prevent exposure.

Engineering Controls

- Chemical Fume Hood: All work with solid **2,4,6-Trichlorobenzonitrile** and its solutions must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Hand Protection: Wear double-layered nitrile gloves. Inspect gloves for any signs of degradation or puncture before and during use. Change gloves frequently and immediately if contaminated.
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required. For larger quantities, consider a chemical-resistant apron.
- Respiratory Protection: For situations with a higher risk of aerosol generation where a fume hood is not feasible, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

General Handling Procedures

- Preparation: Before starting work, ensure the chemical fume hood is functioning correctly. Designate a specific area within the hood for handling **2,4,6-Trichlorobenzonitrile**.
- Weighing:
 - Tare a sealed container on the balance.
 - Transfer the container to the chemical fume hood. .
 - Carefully add the required amount of **2,4,6-Trichlorobenzonitrile** to the container, minimizing dust generation.
 - Seal the container before removing it from the fume hood for re-weighing.
- Dissolution: Add solvents to the solid within the chemical fume hood.

- Reaction Setup: All transfers and manipulations of the compound and its solutions should be performed in the fume hood.
- Post-Handling:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Dispose of all contaminated disposable materials in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.

Storage

- Store **2,4,6-Trichlorobenzonitrile** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- The storage area should be secure and accessible only to authorized personnel.

Spill and Emergency Procedures

- Small Spills (in a fume hood):
 - Decontaminate the area with a suitable solvent (e.g., isopropanol, ethanol) and absorbent pads.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Large Spills:
 - Evacuate the immediate area and alert others.
 - Contact the institution's environmental health and safety (EHS) department immediately.
 - Prevent the spread of the spill if it is safe to do so.
- Personnel Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

The following are general protocols for common reactions involving substituted benzonitriles and can be adapted for **2,4,6-Trichlorobenzonitrile** with appropriate safety precautions.

Protocol: Hydrolysis of 2,4,6-Trichlorobenzonitrile to 2,4,6-Trichlorobenzoic Acid

This protocol describes the basic hydrolysis of a substituted benzonitrile.

Materials:

- **2,4,6-Trichlorobenzonitrile**
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), concentrated
- Distilled water
- Ethanol (for recrystallization)
- Round-bottom flask
- Reflux condenser

- Heating mantle
- Magnetic stirrer and stir bar
- Beakers
- Graduated cylinders
- Buchner funnel and filter paper
- pH paper

Procedure:

- Reaction Setup: In a chemical fume hood, equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagent Addition:
 - To the flask, add **2,4,6-Trichlorobenzonitrile** (1.0 equivalent).
 - Add a 10-20% aqueous solution of sodium hydroxide (excess, e.g., 5-10 equivalents).
- Reflux: Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by the disappearance of the organic layer (if immiscible) or by thin-layer chromatography (TLC). Reflux is typically continued for several hours.
- Cooling and Acidification:
 - After the reaction is complete, cool the mixture to room temperature and then further in an ice bath.
 - Slowly and carefully add concentrated hydrochloric acid with stirring until the solution is acidic (pH < 2, check with pH paper). A precipitate of 2,4,6-trichlorobenzoic acid should form.
- Isolation:

- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the solid with cold distilled water to remove any remaining salts.
- Purification:
 - The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture.
- Drying: Dry the purified crystals in a vacuum oven.

Protocol: Conversion of 2,4,6-Trichlorobenzonitrile to 2,4,6-Trichlorobenzamide

This protocol outlines the partial hydrolysis of a substituted benzonitrile to the corresponding amide.

Materials:

- **2,4,6-Trichlorobenzonitrile**
- Potassium hydroxide (KOH)
- tert-Butanol
- Distilled water
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Beakers
- Graduated cylinders

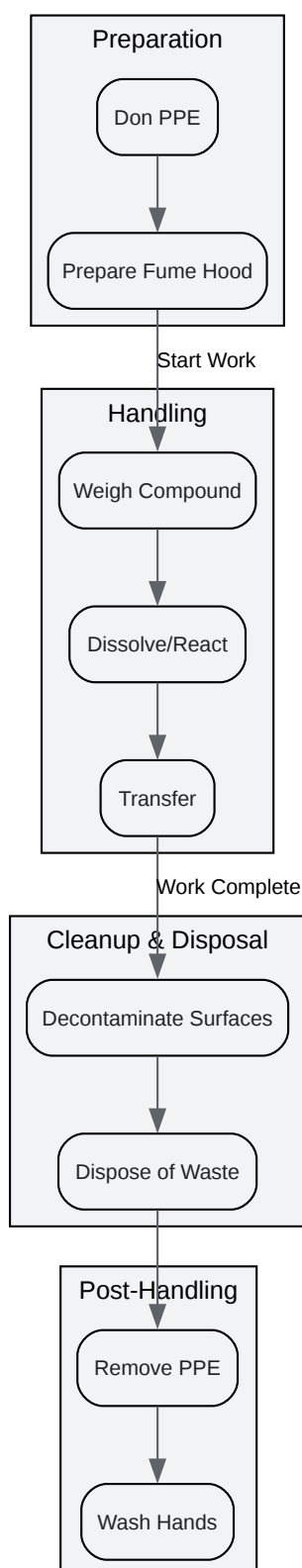
- Buchner funnel and filter paper

Procedure:

- Reaction Setup: In a chemical fume hood, set up a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagent Addition:
 - Dissolve **2,4,6-Trichlorobenzonitrile** (1.0 equivalent) in tert-butanol.
 - Add a solution of potassium hydroxide (e.g., 1.5 equivalents) in a small amount of water.
- Reflux: Heat the mixture to a gentle reflux with stirring. Monitor the reaction closely by TLC to avoid complete hydrolysis to the carboxylic acid. The reaction is typically shorter than for full hydrolysis.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into a beaker containing cold water. The product, 2,4,6-trichlorobenzamide, should precipitate.
- Isolation and Purification:
 - Collect the solid product by vacuum filtration and wash with cold water.
 - The product can be further purified by recrystallization from a suitable solvent if necessary.
- Drying: Dry the purified amide in a vacuum oven.

Visualizations

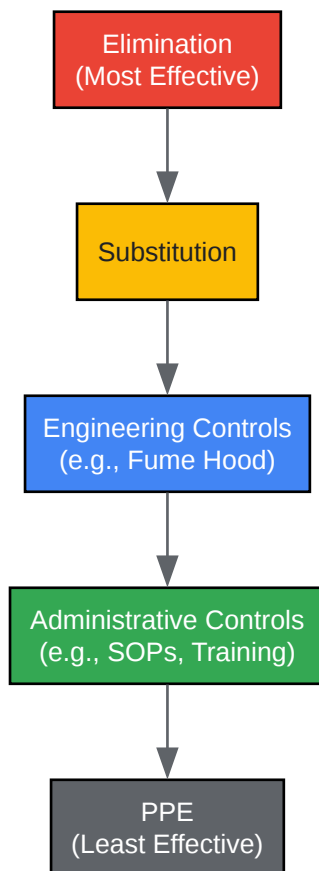
Safe Handling Workflow



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Caption: Workflow for the safe handling of **2,4,6-Trichlorobenzonitrile**.

Hierarchy of Safety Controls



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